

# Total Synthesis Protocol for (-)-Apicularen A: An Application Note for Researchers

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## Compound of Interest

Compound Name: *apicularen A*

Cat. No.: *B1249504*

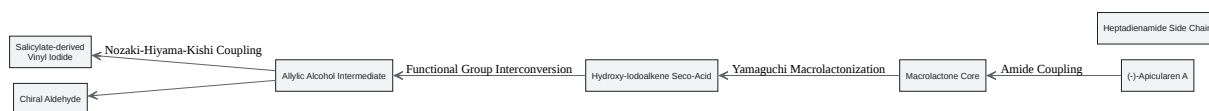
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## Introduction

(-)-**Apicularen A** is a potent cytotoxic macrolide first isolated from the myxobacterium *Chondromyces apiculatus*. Its unique 12-membered macrolactone core, featuring a trans-2,6-disubstituted dihydropyran ring and a complex enamide side chain, has made it a compelling target for total synthesis. This document provides a detailed protocol for the total synthesis of (-)-**Apicularen A**, primarily focusing on the convergent strategy developed by Uenishi and coworkers. This approach leverages several key transformations, including a Nozaki-Hiyama-Kishi (NHK) coupling, a stereoselective Pd(II)-catalyzed 1,3-chirality transfer to construct the dihydropyran core, and a Yamaguchi macrolactonization.

## Retrosynthetic Analysis

The synthetic plan hinges on a convergent approach, disconnecting (-)-**Apicularen A** into three main fragments: the salicylic acid-derived vinyl iodide, a chiral aldehyde containing the precursor to the dihydropyran ring, and the heptadienamide side chain. The key bond disconnections are at the ester linkage of the macrolactone, the C9-C10 bond formed via NHK coupling, and the amide bond of the side chain.



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Caption: Retrosynthetic analysis of (-)-**Apicularen A**.

## Experimental Protocols

### I. Synthesis of the Dihydropyran Core via Pd(II)-Catalyzed 1,3-Chirality Transfer

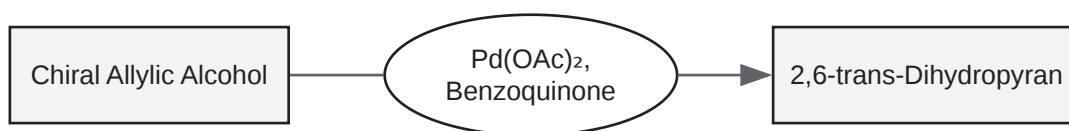
A key feature of this synthesis is the stereospecific construction of the 2,6-trans-disubstituted dihydropyran ring.<sup>[1][2]</sup> This is achieved through a Pd(II)-catalyzed 1,3-chirality transfer reaction from a chiral allylic alcohol.

Protocol:

- To a solution of the chiral allylic alcohol (1.0 equiv) in anhydrous THF (0.1 M) at 0 °C under an argon atmosphere, add Pd(OAc)<sub>2</sub> (0.1 equiv) and benzoquinone (1.1 equiv).
- Stir the reaction mixture at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 4 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Quench the reaction with saturated aqueous NaHCO<sub>3</sub> solution and extract with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluent: hexanes/ethyl acetate gradient) to afford the 2,6-trans-disubstituted dihydropyran.

| Entry | Catalyst                                  | Solvent                         | Temperature (°C) | Time (h) | Yield (%) | d.r.  |
|-------|-------------------------------------------|---------------------------------|------------------|----------|-----------|-------|
| 1     | Pd(OAc) <sub>2</sub>                      | THF                             | 0 to rt          | 4.5      | 85        | >20:1 |
| 2     | PdCl <sub>2</sub> (MeC<br>N) <sub>2</sub> | CH <sub>2</sub> Cl <sub>2</sub> | rt               | 6        | 78        | 15:1  |

Table 1: Optimization of the Pd(II)-Catalyzed Cyclization.

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Caption: Pd(II)-catalyzed 1,3-chirality transfer.

## II. Assembly of the Macrolactone Precursor via Nozaki-Hiyama-Kishi (NHK) Coupling

The NHK reaction is employed to couple the salicylate-derived vinyl iodide with the chiral aldehyde, assembling the carbon skeleton of the macrolactone precursor.<sup>[1][2]</sup>

Protocol:

- To a flame-dried flask under argon, add CrCl<sub>2</sub> (8.0 equiv) and NiCl<sub>2</sub> (0.1 equiv).
- Add anhydrous, degassed DMF (to 0.2 M concentration of the aldehyde) and stir the resulting suspension at room temperature for 30 minutes.
- Add a solution of the vinyl iodide (1.2 equiv) and the chiral aldehyde (1.0 equiv) in anhydrous DMF.
- Stir the reaction mixture at room temperature for 12 hours.
- Quench the reaction by adding an equal volume of water and extract with ethyl acetate (3 x 30 mL).

- Combine the organic layers, wash with brine, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate in vacuo.
- Purify the residue by flash column chromatography (silica gel, hexanes/ethyl acetate) to yield the desired allylic alcohol as a mixture of diastereomers.

| Entry | Chromium Salt             | Solvent | Time (h) | Yield (%) | d.r. (C9) |
|-------|---------------------------|---------|----------|-----------|-----------|
| 1     | $\text{CrCl}_2$           | DMF     | 12       | 75        | 3:1       |
| 2     | $\text{CrCl}_3/\text{Mn}$ | THF/DMF | 24       | 68        | 2.5:1     |

Table 2: NHK Coupling Results.

### III. Macrolactonization via Yamaguchi Esterification

The final step in the formation of the macrolide core is the intramolecular esterification of the seco-acid, accomplished using the Yamaguchi protocol.<sup>[1][2]</sup>

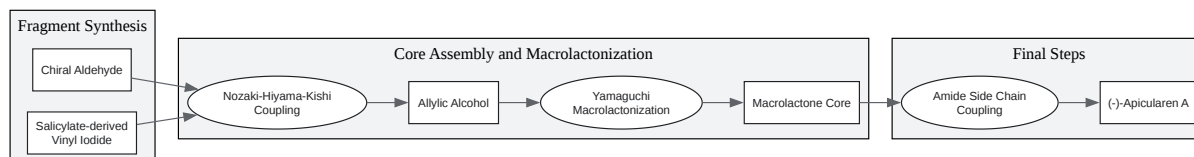
Protocol:

- To a solution of the seco-acid (1.0 equiv) in anhydrous THF (0.05 M) at room temperature, add triethylamine (3.0 equiv).
- Cool the mixture to 0 °C and add 2,4,6-trichlorobenzoyl chloride (1.5 equiv) dropwise.
- Stir the reaction at room temperature for 2 hours.
- Filter the mixture to remove triethylamine hydrochloride and wash the solid with anhydrous toluene.
- Dilute the filtrate with a large volume of anhydrous toluene (to a final concentration of 0.001 M) and add it via syringe pump over 6 hours to a refluxing solution of 4-dimethylaminopyridine (DMAP, 6.0 equiv) in anhydrous toluene.
- After the addition is complete, continue to reflux for an additional 2 hours.

- Cool the reaction mixture to room temperature, wash with saturated aqueous  $\text{NH}_4\text{Cl}$ , saturated aqueous  $\text{NaHCO}_3$ , and brine.
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , concentrate, and purify by flash chromatography (silica gel, hexanes/ethyl acetate) to afford the macrolactone.

| Entry | Activating Agent                | Base                  | Time (h) | Yield (%) |
|-------|---------------------------------|-----------------------|----------|-----------|
| 1     | 2,4,6-Trichlorobenzoyl chloride | $\text{Et}_3\text{N}$ | 8        | 65        |
| 2     | DCC/DMAP                        | -                     | 24       | 40        |

Table 3: Macrolactonization Yields.



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Caption: Workflow for the total synthesis of (-)-**Apicularen A**.

#### IV. Attachment of the Side Chain

The final step of the total synthesis involves the coupling of the macrolactone core with the (2Z,4Z)-heptadienamide side chain. This is typically achieved through a Cu(I)-mediated coupling reaction.<sup>[1][2]</sup>

Protocol:

- To a solution of the iodo-macrolactone (1.0 equiv) and the (2Z,4Z)-heptadienamide (1.5 equiv) in anhydrous DMF (0.1 M) under an argon atmosphere, add CuI (0.2 equiv), L-proline (0.4 equiv), and K<sub>2</sub>CO<sub>3</sub> (2.0 equiv).
- Heat the reaction mixture to 80 °C and stir for 12 hours.
- Cool to room temperature, dilute with water, and extract with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, and concentrate under reduced pressure.
- Purify the crude product by preparative HPLC to afford (-)-**Apicularen A**.

| Entry | Copper Source | Ligand    | Temperature (°C) | Yield (%) |
|-------|---------------|-----------|------------------|-----------|
| 1     | CuI           | L-proline | 80               | 70        |
| 2     | CuTC          | -         | 100              | 55        |

Table 4: Side Chain Coupling Conditions.

## Conclusion

The total synthesis of (-)-**Apicularen A** has been successfully achieved through a convergent and highly stereoselective route. The protocols outlined in this application note provide a detailed guide for the key transformations involved in this synthesis. The strategic use of modern synthetic methodologies allows for the efficient construction of this complex natural product, opening avenues for the synthesis of analogues for further biological evaluation. Researchers in the fields of organic synthesis and drug discovery can utilize these protocols as a foundation for their own investigations into **Apicularen A** and related natural products.

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## References

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